

# safety and handling precautions for 4,7-Dimethoxy-1-indanone

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## Compound of Interest

Compound Name: 4,7-Dimethoxy-1-indanone

Cat. No.: B110822

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An In-depth Technical Guide to the Safe Handling of **4,7-Dimethoxy-1-indanone**

## Introduction

**4,7-Dimethoxy-1-indanone** is a chemical intermediate used in the synthesis of various organic compounds, including biologically active molecules.<sup>[1][2][3]</sup> As with any laboratory chemical, a thorough understanding of its properties and potential hazards is essential for safe handling and use. This guide provides comprehensive safety and handling information for **4,7-Dimethoxy-1-indanone**, compiled for researchers, scientists, and drug development professionals.

## Chemical and Physical Properties

A summary of the key physical and chemical properties of **4,7-Dimethoxy-1-indanone** is presented below. This data is crucial for proper storage, handling, and experimental design.

Property	Value	Reference
CAS Number	52428-09-8	[1][4][5]
Molecular Formula	C <sub>11</sub> H <sub>12</sub> O <sub>3</sub>	[1][4][5]
Molecular Weight	192.21 g/mol	[1][4][5]
Appearance	Solid, powder	[4][6]
Melting Point	122-125 °C	[4]
Form	Solid	[4]
Storage Temperature	-20°C	[1]
SMILES String	<chem>COc1ccc(OC)c2C(=O)CCc12</chem>	[4]
InChI Key	MSGQVFMABIPNF-UHFFFAOYSA-N	[4]


## Hazard Identification and Classification

**4,7-Dimethoxy-1-indanone** is classified as harmful.[7] It is important to be aware of its specific hazards to implement appropriate safety measures.

Hazard Class	GHS Classification	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled

Signal Word: Warning[7]

Hazard Pictogram:

 alt text

## Safety and Handling Precautions

Adherence to strict safety protocols is mandatory when working with **4,7-Dimethoxy-1-indanone**. The following sections detail the necessary precautions.

### Engineering Controls

Proper ventilation is critical to minimize exposure.

- Ventilation: Use only in a well-ventilated area, preferably within a chemical fume hood.<sup>[7][8]</sup>  
Local exhaust ventilation should be used to control the dispersion of dust.<sup>[7]</sup>
- Safety Equipment: Facilities must be equipped with an eyewash station and a safety shower in close proximity to the workstation.<sup>[8]</sup>

### Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling this compound.

Protection Type	Specification	Reference
Eye/Face Protection	Wear safety glasses with side-shields or chemical safety goggles approved under government standards like NIOSH (US) or EN 166 (EU).	[4]
Skin Protection	Wear protective gloves (e.g., Nitrile rubber) and a lab coat. Choose body protection based on the concentration and amount of the substance being handled.	[6][7]
Respiratory Protection	For small-scale laboratory use, a respirator is not typically required if handled in a fume hood. If ventilation is inadequate or for larger quantities, use a NIOSH/MSHA or European Standard EN 149 approved respirator.	[6]

## Handling Procedures

- Avoid contact with skin, eyes, and clothing.[7][8]
- Avoid breathing dust.[7] Minimize dust generation and accumulation.[8]
- Wash hands and face thoroughly after handling.[7]
- Keep containers tightly closed when not in use.[8]
- Store in a cool, dry, and well-ventilated area away from incompatible substances.[8]

## Emergency Procedures

In case of accidental exposure or spills, follow these first-aid and cleanup measures immediately.

## First-Aid Measures

Exposure Route	First-Aid Protocol	Reference
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If the person feels unwell, call a POISON CENTER or doctor. If not breathing, provide artificial respiration.	<a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Skin Contact	Take off all contaminated clothing immediately. Wash the affected area with plenty of soap and water. Call a POISON CENTER or doctor if you feel unwell.	<a href="#">[6]</a> <a href="#">[7]</a>
Eye Contact	Rinse cautiously with plenty of water for at least 15 minutes, also under the eyelids. If present, remove contact lenses if it is easy to do so. If eye irritation persists, get medical advice/attention.	<a href="#">[6]</a> <a href="#">[8]</a>
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Call a POISON CENTER or doctor if you feel unwell. Never give anything by mouth to an unconscious person.	<a href="#">[7]</a> <a href="#">[8]</a>

## Spill and Leak Procedures

- Personal Precautions: Ensure adequate ventilation and wear suitable protective equipment as outlined in Section 4.2.[6]
- Containment & Cleanup: Avoid generating dust.[8] Use a vacuum or sweep up the material and place it into a suitable, closed container for disposal.[8]
- Environmental Precautions: Prevent the product from entering drains.[7]

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[8]
- Specific Hazards: During a fire, irritating and highly toxic gases may be generated by thermal decomposition or combustion.[8]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[8]

## Toxicological and Ecological Information

- Acute Toxicity: **4,7-Dimethoxy-1-indanone** is moderately toxic if ingested, inhaled, or in case of skin contact.[7]
- Carcinogenicity: No component of this product at levels greater than or equal to 0.1% is identified as a probable, possible, or confirmed human carcinogen by IARC, ACGIH, NTP, or OSHA.
- Ecological Information: No specific data is available, but it is good practice to prevent the chemical from entering the environment.[7]

## Disposal Considerations

Dispose of contents and containers in accordance with local, regional, and national regulations. The material should be sent to an approved waste disposal plant.[7]

## Experimental Protocols

While specific toxicological experimental protocols are not publicly available, synthesis procedures provide insight into handling the substance in a research context. The following is a representative protocol for the synthesis of a related compound, which involves similar handling techniques.

Protocol: Friedel-Crafts Acylation to Form an Indanone Derivative[9]

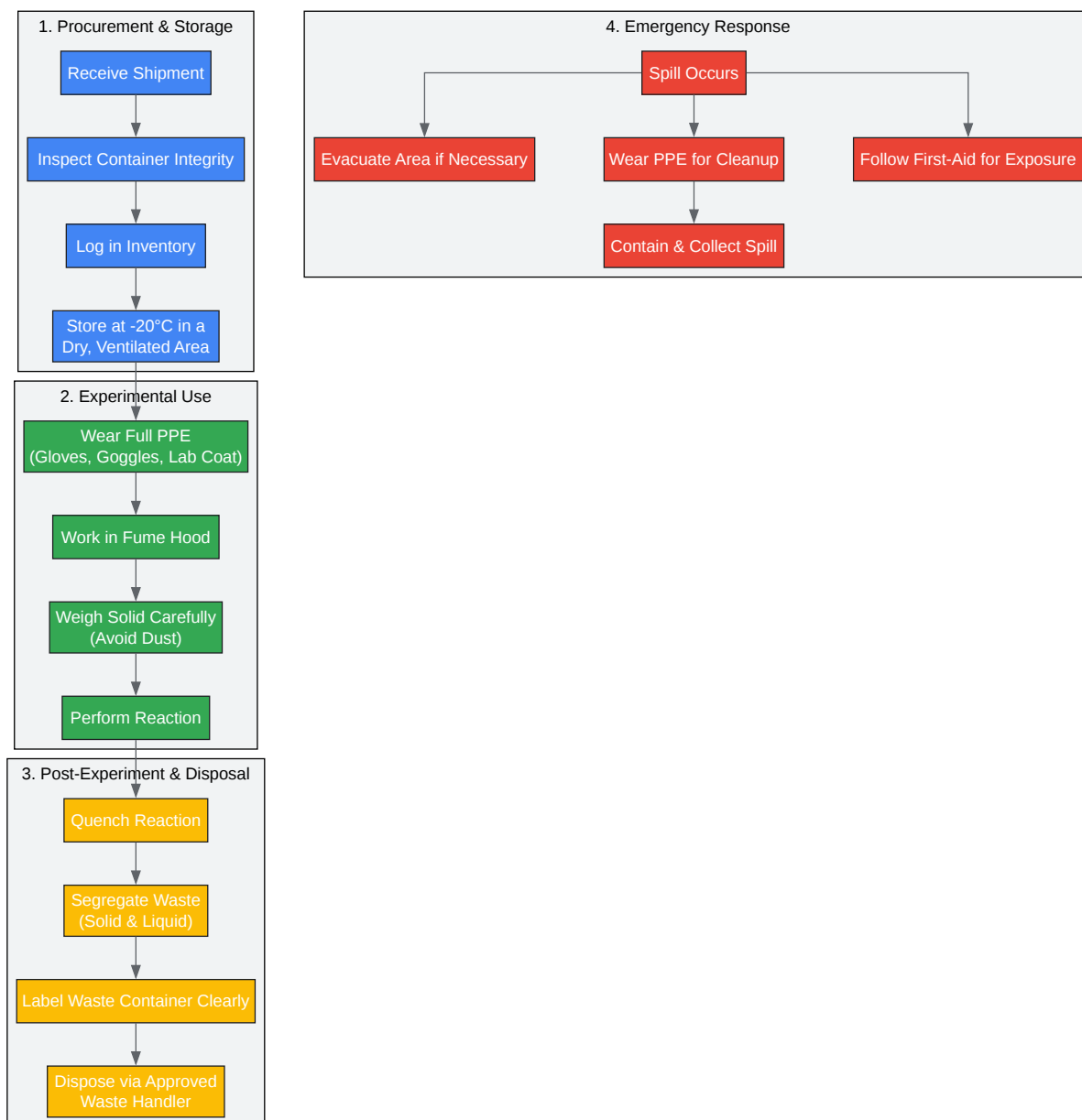
- Objective: To synthesize an indanone derivative via intramolecular cyclization, a common reaction type for this class of compounds.
- Methodology:
  - Reaction Setup: A flame-dried, three-necked, round-bottomed flask equipped with a magnetic stir bar, a reflux condenser, and an addition funnel is set up under an inert atmosphere (e.g., nitrogen or argon).
  - Solvent Addition: A suitable solvent, such as nitromethane, is added to the flask. Nitromethane is noted to give optimal selectivity in certain syntheses.[9]
  - Reagent Addition: The starting material (an appropriate 3-arylpropionic acid) is dissolved in the solvent.
  - Catalyst Introduction: A Lewis acid catalyst (e.g., TMSOTf) is added cautiously via the addition funnel.[9] The reaction may be exothermic.
  - Reaction Monitoring: The reaction is monitored for completion using an appropriate technique, such as Thin-Layer Chromatography (TLC).
  - Workup: Upon completion, the reaction is quenched, typically by pouring it into ice water. The product is then extracted using an organic solvent.
  - Purification: The crude product is purified. Since the target indanone is often a solid while regioisomeric byproducts may be oils, recrystallization is an effective method for purification.[9]
- Safety Note: This procedure should only be performed by trained personnel in a well-ventilated fume hood while wearing all appropriate PPE.

## Visualizations

### Safe Handling Workflow

The following diagram illustrates the lifecycle of **4,7-Dimethoxy-1-indanone** in a laboratory setting, highlighting key safety checkpoints at each stage.



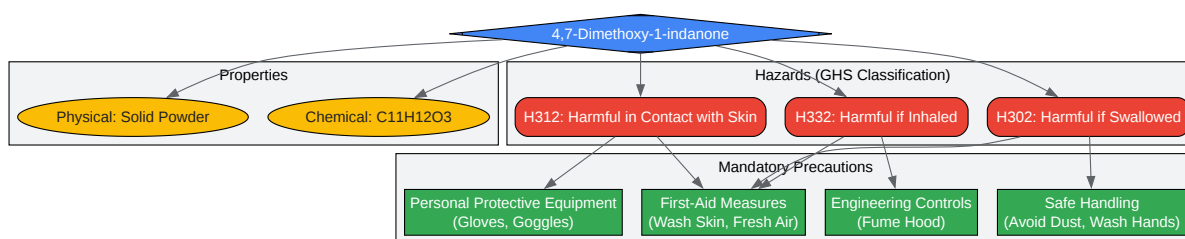


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Caption: Workflow for the safe handling of **4,7-Dimethoxy-1-indanone**.

## Hazard and Precaution Relationship

This diagram shows the logical connection between the inherent properties of **4,7-Dimethoxy-1-indanone**, its associated hazards, and the mandatory safety precautions.



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Caption: Relationship between properties, hazards, and precautions.

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